

2-Bromo-5-iodopyrazine CAS number

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Compound of Interest

Compound Name: 2-Bromo-5-iodopyrazine

CAS No.: 622392-04-5

Cat. No.: B1288987

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An In-depth Technical Guide to **2-Bromo-5-iodopyrazine**: A Strategic Building Block for Complex Molecule Synthesis

Abstract

This technical guide provides a comprehensive overview of **2-Bromo-5-iodopyrazine** (CAS No: 622392-04-5), a pivotal heterocyclic building block in modern organic synthesis and drug discovery. The strategic arrangement of two distinct halogen atoms on the electron-deficient pyrazine core imparts unique and highly selective reactivity. This document delves into the physicochemical properties, synthesis, purification, and spectroscopic characterization of the title compound. The core focus is on its synthetic utility, specifically the principles and practical execution of sequential, site-selective cross-coupling reactions. By leveraging the differential reactivity of the carbon-iodine (C-I) and carbon-bromine (C-Br) bonds, chemists can achieve controlled, stepwise molecular elaboration. Detailed protocols for palladium-catalyzed Sonogashira and Suzuki-Miyaura couplings are presented, providing researchers, scientists, and drug development professionals with the foundational knowledge and practical methodologies to effectively utilize this versatile reagent in the synthesis of complex molecular architectures.

Core Characteristics: Physicochemical Properties and Spectroscopic Profile

2-Bromo-5-iodopyrazine is a solid, typically appearing as a white to off-white powder, that serves as a foundational scaffold in medicinal chemistry.^[1] Its utility is rooted in its distinct structural and electronic properties. A summary of its key physical properties is provided in Table 1.

Table 1: Physicochemical Properties of **2-Bromo-5-iodopyrazine**

Property	Value	Source(s)
CAS Number	622392-04-5	^[2] ^[3]
Molecular Formula	C ₄ H ₂ BrIN ₂	^[1] ^[4]
Molecular Weight	284.88 g/mol	^[2] ^[5]
Appearance	White to off-white solid	^[1]
Melting Point	95-99 °C	^[1] ^[5]
Boiling Point	~273.7 °C (Predicted)	^[5]
Purity	≥95-97%	^[1]
Solubility	Soluble in organic solvents (e.g., DCM, Chloroform, Ethyl Acetate); slightly soluble in water.	^[1]
Storage	Store in a refrigerator, protected from light and moisture.	^[1]

Spectroscopic Characterization

Confirming the identity and purity of **2-Bromo-5-iodopyrazine** is crucial before its use in synthesis. Standard spectroscopic techniques provide a definitive fingerprint of the molecule.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR are primary tools for structural elucidation. In the ^1H NMR spectrum, two signals corresponding to the two protons on the pyrazine ring are expected. Their chemical shifts and coupling constants are indicative of their positions relative to the nitrogen atoms and halogen substituents.[6]
- Mass Spectrometry (MS): Mass spectrometry confirms the molecular weight of the compound. The isotopic pattern of the molecular ion peak will be characteristic, showing the presence of both bromine (isotopes ^{79}Br and ^{81}Br in an approximate 1:1 ratio) and iodine (monoisotopic at ^{127}I).[4]
- Infrared (IR) Spectroscopy: The IR spectrum will show characteristic absorption bands for aromatic C-H stretching and C=C/C=N stretching vibrations within the pyrazine ring.[7][8]

Synthesis and Purification

While several synthetic routes to halogenated pyrazines exist, a common and effective strategy for preparing **2-Bromo-5-iodopyrazine** involves a selective halogen exchange reaction starting from a more readily available dihalogenated precursor, such as 2,5-dibromopyrazine. This approach leverages the principles of directed ortho-metalation and subsequent quenching with an iodine source. A similar strategy is employed for the synthesis of 2-Bromo-5-iodopyridine from 2,5-dibromopyridine.[9]

Proposed Synthetic Protocol: Lithiation-Iodination of 2,5-Dibromopyrazine

This protocol describes a plausible and scalable laboratory synthesis. The choice of n-butyllithium allows for a selective bromine-lithium exchange, followed by trapping the resulting organolithium species with iodine.

Reaction Scheme: (A diagram for this reaction would be beneficial here, but cannot be generated without a specific reaction scheme from the search results)

Materials:

- 2,5-Dibromopyrazine
- Anhydrous Tetrahydrofuran (THF)

- n-Butyllithium (n-BuLi) in hexanes (e.g., 2.5 M)
- Iodine (I₂)
- Saturated aqueous sodium thiosulfate (Na₂S₂O₃) solution
- Saturated aqueous sodium chloride (brine) solution
- Anhydrous magnesium sulfate (MgSO₄)
- Argon or Nitrogen gas supply

Procedure:

- **Reaction Setup:** To a dry, three-necked round-bottom flask equipped with a magnetic stir bar, a thermometer, and a nitrogen/argon inlet, add 2,5-dibromopyrazine (1.0 equiv).
- **Dissolution:** Add anhydrous THF and cool the solution to -78 °C using a dry ice/acetone bath.
- **Lithiation:** Slowly add n-BuLi (1.05 equiv) dropwise via syringe, ensuring the internal temperature does not rise above -70 °C. Stir the resulting mixture at -78 °C for 1 hour. The reaction must be maintained at this low temperature to prevent side reactions.^[9]
- **Iodination:** In a separate flask, dissolve iodine (1.1 equiv) in anhydrous THF. Add this iodine solution dropwise to the reaction mixture at -78 °C.
- **Warming & Quenching:** Allow the reaction to slowly warm to room temperature and stir for an additional 2 hours. Quench the reaction by slowly adding saturated aqueous Na₂S₂O₃ solution to consume any unreacted iodine.
- **Workup:** Transfer the mixture to a separatory funnel. Add ethyl acetate and water. Separate the layers and extract the aqueous layer twice more with ethyl acetate.
- **Washing & Drying:** Combine the organic layers, wash with brine, and dry over anhydrous MgSO₄.
- **Purification:** Filter the drying agent and concentrate the solvent under reduced pressure to yield the crude product.

Purification Protocol: Flash Column Chromatography

The crude product often contains residual starting material and potentially di-iodinated byproducts. Flash column chromatography is an effective method for purification.^[10]

Materials:

- Crude **2-Bromo-5-iodopyrazine**
- Silica gel (230-400 mesh)
- Hexanes and Ethyl Acetate (HPLC grade)
- Thin Layer Chromatography (TLC) plates

Procedure:

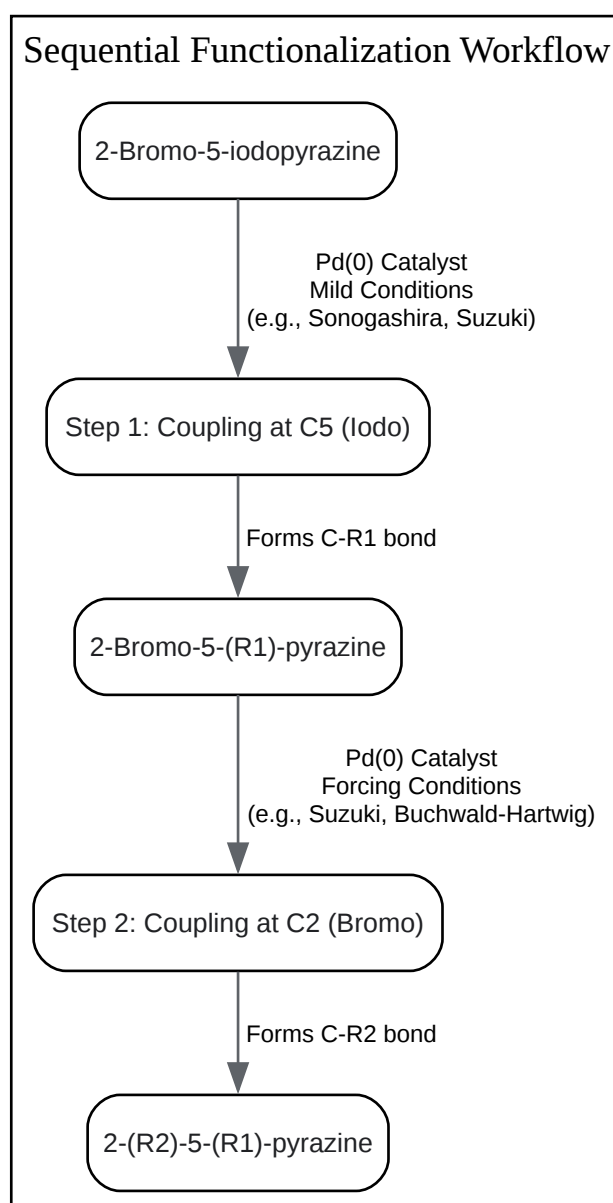
- **Solvent System Selection:** Determine an appropriate mobile phase by TLC analysis. A mixture of hexanes and ethyl acetate (e.g., 95:5 v/v) is a good starting point. The desired product should have an R_f value between 0.2 and 0.4.
- **Column Packing:** Prepare a silica gel column using the chosen solvent system.
- **Sample Loading:** Dissolve the crude product in a minimal amount of dichloromethane or the mobile phase and load it onto the column.
- **Elution:** Elute the column with the selected solvent system, collecting fractions.
- **Analysis:** Monitor the fractions by TLC to identify those containing the pure product.
- **Isolation:** Combine the pure fractions and remove the solvent under reduced pressure to yield purified **2-Bromo-5-iodopyrazine**.

The Cornerstone of Utility: Selective Cross-Coupling Reactions

The synthetic power of **2-Bromo-5-iodopyrazine** stems from the differential reactivity of its two halogen substituents in palladium-catalyzed cross-coupling reactions.^{[11][12]} The carbon-

iodine (C-I) bond is weaker and more polarizable than the carbon-bromine (C-Br) bond. Consequently, the C-I bond undergoes oxidative addition to a Pd(0) catalyst much more readily. [11][13] This reactivity difference allows for a highly regioselective, stepwise functionalization of the pyrazine core.

This principle is fundamental to constructing complex molecules where different substituents are required at the 2- and 5-positions. The typical workflow involves a first coupling reaction at the more reactive 5-iodo position under milder conditions, followed by a second coupling at the less reactive 2-bromo position under more forcing conditions.



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Caption: Sequential cross-coupling workflow for **2-Bromo-5-iodopyrazine**.

Application in Practice: A Two-Step Synthesis of a Disubstituted Pyrazine

To illustrate the synthetic utility, this section provides a detailed protocol for a sequential Sonogashira and Suzuki-Miyaura coupling reaction, a powerful combination for building diverse molecular scaffolds relevant to drug discovery.^{[14][15]}

Step 1: Copper-Free Sonogashira Coupling at the 5-Iodo Position

The Sonogashira reaction forms a carbon-carbon bond between a terminal alkyne and an aryl halide.^[16] The copper-free variant is often preferred to avoid the formation of alkyne homocoupling byproducts (Glaser coupling).^{[13][14]}

Protocol:

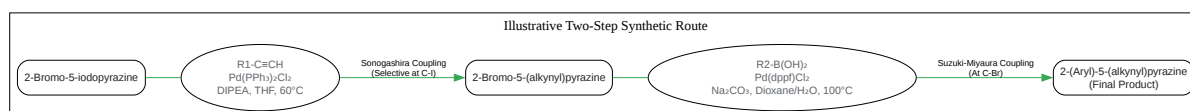
- **Setup:** To a dry Schlenk flask, add **2-Bromo-5-iodopyrazine** (1.0 equiv), a palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_2\text{Cl}_2$, 2 mol%), and a base (e.g., diisopropylethylamine, 3.0 equiv).
- **Inert Atmosphere:** Evacuate and backfill the flask with argon or nitrogen gas three times.
- **Solvent and Reagent Addition:** Add anhydrous, degassed solvent (e.g., THF or DMF). Add the terminal alkyne (1.2 equiv).
- **Reaction:** Heat the mixture to the desired temperature (e.g., 50-70 °C) and monitor the reaction progress by TLC or LC-MS. The reaction is typically complete within 2-12 hours.
- **Workup and Purification:** Upon completion, cool the reaction to room temperature, dilute with ethyl acetate, and wash with water and brine. Dry the organic layer over MgSO_4 , filter, and concentrate. Purify the resulting 2-bromo-5-(alkynyl)pyrazine intermediate by flash column chromatography.

Step 2: Suzuki-Miyaura Coupling at the 2-Bromo Position

With the 5-position functionalized, the remaining C-Br bond can be used in a subsequent Suzuki-Miyaura coupling to introduce an aryl or heteroaryl group.^{[15][17]} This reaction requires a boronic acid or boronate ester as the coupling partner.^[18]

Protocol:

- **Setup:** To a microwave vial or Schlenk flask, add the 2-bromo-5-(alkynyl)pyrazine intermediate (1.0 equiv), the desired arylboronic acid (1.5 equiv), a palladium catalyst (e.g., Pd(dppf)Cl₂, 5 mol%), and a base (e.g., aqueous 2M Na₂CO₃, 3.0 equiv).
- **Solvent:** Add a solvent system such as dioxane/water or DME.
- **Inert Atmosphere:** Degas the mixture by bubbling argon through the solution for 15 minutes.
- **Reaction:** Heat the reaction mixture to a higher temperature (e.g., 90-120 °C), often with the aid of microwave irradiation, until the starting material is consumed as monitored by TLC or LC-MS.
- **Workup and Purification:** After cooling, perform a standard aqueous workup as described in Step 1. Purify the final disubstituted pyrazine product by flash chromatography or recrystallization.



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Caption: A practical two-step Sonogashira/Suzuki coupling sequence.

Safety, Handling, and Storage

As with all chemical reagents, proper handling of **2-Bromo-5-iodopyrazine** is essential.

- Hazards: It is classified with hazard statements H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).
- Precautions: Use in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Avoid inhalation of dust and contact with skin and eyes.
- Storage: The compound is sensitive to light and moisture over time.^[1] It should be stored in a tightly sealed container in a cool, dry place, such as a refrigerator, to maintain its purity and stability.

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